

In-Depth Technical Guide: [4-(Aminomethyl)oxan-4-yl]methanol

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Compound of Interest

Compound Name: [4-(Aminomethyl)oxan-4-yl]methanol

Cat. No.: B1291429

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CAS Number: 959238-22-3

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **[4-(Aminomethyl)oxan-4-yl]methanol**, a versatile building block in medicinal chemistry. The document details its chemical and physical properties, safety information, and its emerging role in the development of novel therapeutics, supported by available data and relevant scientific context.

Core Compound Properties

[4-(Aminomethyl)oxan-4-yl]methanol, also known as [4-(aminomethyl)tetrahydro-2H-pyran-4-yl]methanol, is a bifunctional organic molecule featuring a primary amine and a primary alcohol attached to a central tetrahydropyran ring. This unique structure makes it a valuable scaffold for introducing hydrophilicity and providing multiple points for chemical modification in drug design.

Chemical and Physical Data

The fundamental properties of **[4-(Aminomethyl)oxan-4-yl]methanol** are summarized in the table below.

Property	Value	Reference
CAS Number	959238-22-3	[1] [2] [3]
IUPAC Name	[4-(aminomethyl)oxan-4-yl]methanol	[1] [4]
Synonyms	[4-(aminomethyl)tetrahydro-2H-pyran-4-yl]methanol, 4-(Aminomethyl)tetrahydro-2H-pyran-4-methanol	[3] [5]
Molecular Formula	C ₇ H ₁₅ NO ₂	[1] [3] [4]
Molecular Weight	145.20 g/mol	[4]
Appearance	White to off-white solid	[5]
Purity	Typically ≥95%	[1]
InChI	1S/C7H15NO2/c8-5-7(6-9)1-3-10-4-2-7/h9H,1-6,8H2	[4]
InChI Key	HVINWRIEIUOYJJ-UHFFFAOYSA-N	[1] [4]
Canonical SMILES	NCC1(CO)CCOCC1	[1]
Storage Temperature	2-8°C	[5]

Safety and Handling

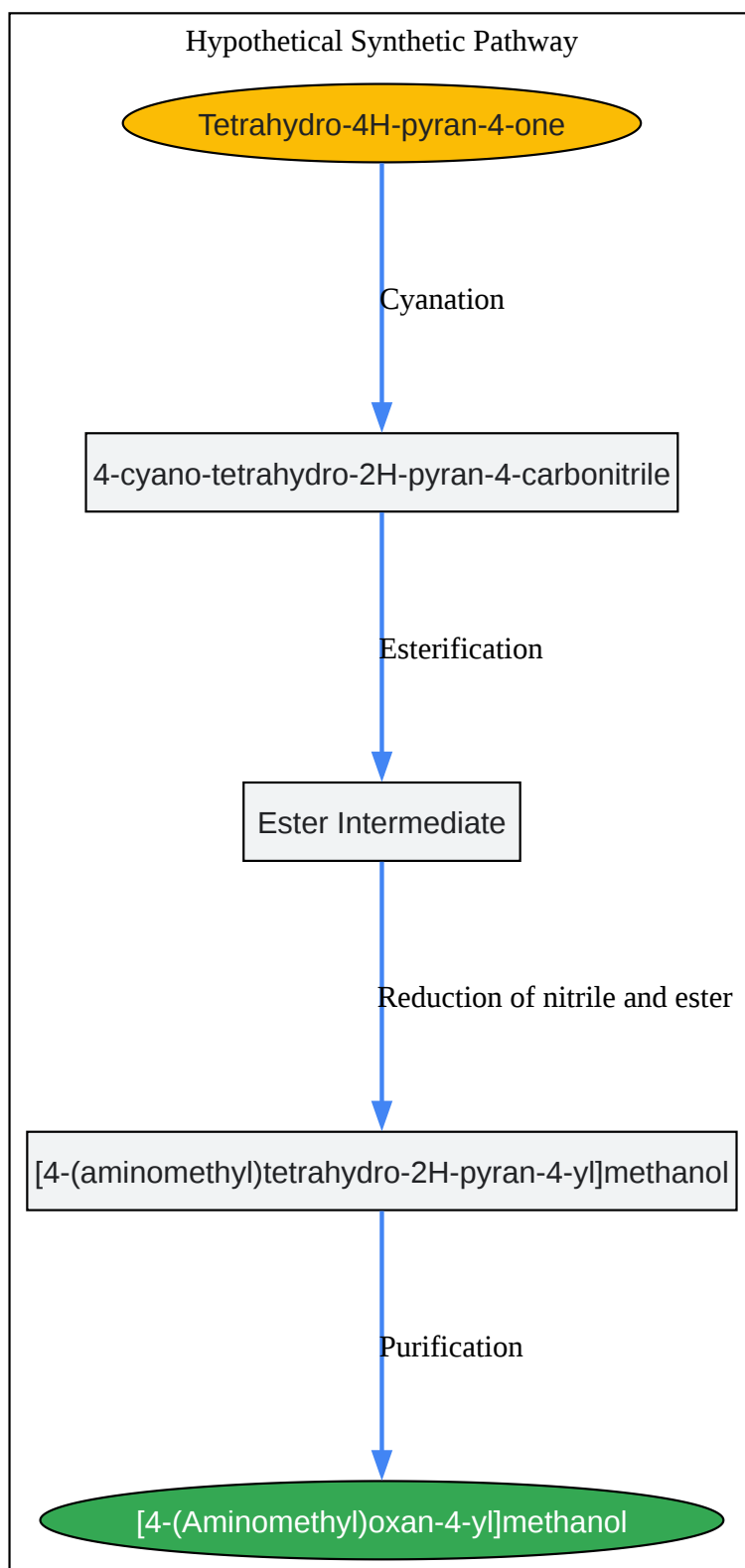
[4-(Aminomethyl)oxan-4-yl]methanol is classified as an irritant. Appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area.

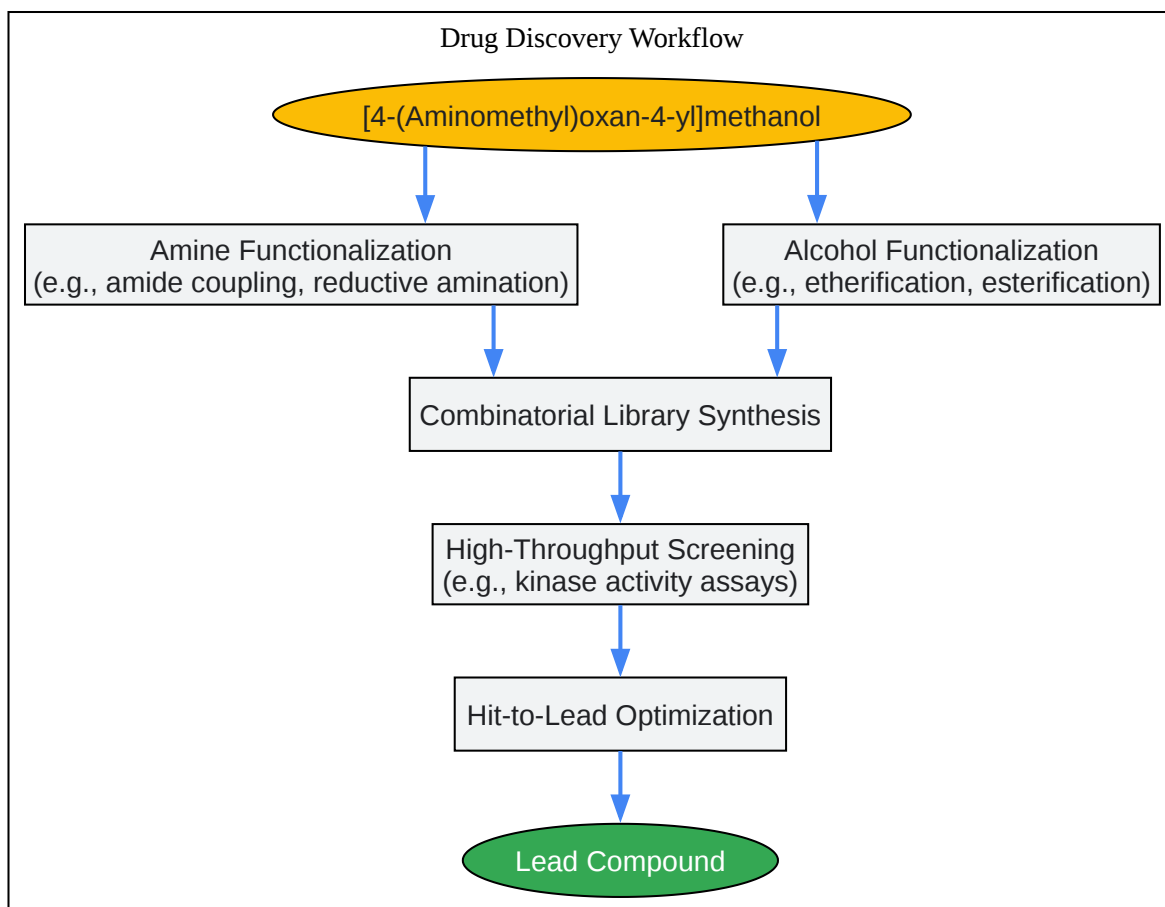
Hazard Statement	Description
H315	Causes skin irritation.
H318 / H319	Causes serious eye damage / serious eye irritation.
H335	May cause respiratory irritation.

Data sourced from supplier safety data sheets.

Synthesis and Manufacturing

While a specific, detailed experimental protocol for the synthesis of **[4-(Aminomethyl)oxan-4-yl]methanol** is not readily available in public literature, a general synthetic approach can be inferred from the synthesis of structurally related compounds. A plausible synthetic route is outlined below.





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